

# Solid-State Nuclear Clock Design with Thorium-229: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Thorium-229	
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## Introduction

The pursuit of ever more precise timekeeping has driven fundamental advancements across science and technology. While atomic clocks, based on electronic transitions, have reached remarkable accuracies, they remain susceptible to environmental perturbations such as stray electromagnetic fields.[1][2] A new frontier in metrology is the development of a "nuclear clock," which utilizes a transition between energy levels within an atomic nucleus.[2][3] Nuclei are exceptionally well-isolated from their surroundings by the atom's electron shell, making them far less sensitive to external fields and promising a potential leap in accuracy, with theoretical fractional uncertainties approaching  $10^{-19}$ .[4][5]

The nucleus of **Thorium-229** (229Th) is the prime and only candidate for such a clock using current technology.[5][6] It possesses an extraordinarily low-energy isomeric excited state (229mTh) that is accessible by vacuum ultraviolet (VUV) lasers.[4][7][8] This unique property bridges the fields of nuclear and atomic physics, allowing for coherent laser manipulation of a nuclear state.[3]

While early concepts focused on trapped thorium ions, the solid-state approach—embedding a high density of <sup>229</sup>Th nuclei into a VUV-transparent crystal—offers significant advantages for signal-to-noise ratios and the potential for more compact and robust devices.[3][9] Recent breakthroughs, including the first direct laser excitation of the <sup>229</sup>Th nucleus within a crystal, have transformed this concept from a theoretical possibility into an active and rapidly advancing field of research.[10][11]



These application notes provide an overview of the principles, materials, and protocols for the design and implementation of a solid-state <sup>229</sup>Th nuclear clock, intended for researchers in physics, metrology, and material science.

# **Core Principles and Components**

A solid-state nuclear clock operates by locking the frequency of a laser to the ultra-narrow radiative transition between the ground and isomeric nuclear states of <sup>229</sup>Th embedded in a crystal lattice.

- 1. The <sup>229</sup>Th Isomer Transition: The key is the uniquely low energy of the first excited state of <sup>229</sup>Th, which allows it to be probed with VUV laser light, a feat impossible for any other known nucleus.[7][12] This transition is orders of magnitude less sensitive to external electromagnetic fields than the electronic transitions used in atomic clocks.[1][2]
- 2. Solid-State Host: To achieve a high density of nuclei for interrogation, <sup>229</sup>Th ions are doped into a host crystal.[3] The primary requirements for this crystal are:
- VUV Transparency: The crystal must have a large electronic bandgap to be transparent to both the VUV excitation laser and the emitted fluorescence photons.[13]
- Structural Integrity: The crystal must accommodate thorium ions (typically as Th<sup>4+</sup>) without creating significant lattice distortions that would excessively broaden the nuclear transition line.[9][14]
- 3. Laser System: A highly stable, narrow-linewidth laser system operating in the VUV range is required to drive the nuclear transition.[3][11] Developing such laser sources presents a significant technical challenge.
- 4. Detection System: A sensitive detection apparatus, typically involving photomultiplier tubes (PMTs), is needed to count the fluorescence photons emitted upon the isomer's radiative decay.[15][16]

## **Quantitative Data Summary**

The following tables summarize key quantitative parameters for the <sup>229</sup>Th nuclear clock system.



Table 1: Properties of the <sup>229</sup>Th Nuclear Isomer Transition

Property	Value	Reference
Energy	8.355733 eV	[10]
Wavelength	148.3821 nm	[5]
Frequency	2020.407 THz	[17]
Radiative Lifetime (in CaF <sub>2</sub> )	~630 - 641 s	[9][16]
Ground State Spin & Parity $(I\pi)$	5/2+	[3]
Isomeric State Spin & Parity (Iπ)	3/2+	[3]
Ground State Magnetic Moment (μ)	0.360(7) μΝ	[3]
Isomeric State Magnetic Moment (μ)	-0.37(6) μN	[3]
Ground State Quadrupole Moment (Qs)	3.11(6) eb	[3]
Isomeric State Quadrupole Moment (Qs)	1.74(6) eb	[3]

Table 2: Comparison of VUV-Transparent Host Crystals



Crystal	Bandgap (eV)	Advantages	Challenges	References
Calcium Fluoride (CaF <sub>2</sub> )	~12	Proven host for observing radiative decay; well-studied.	Radiation- induced color centers; multiple Th doping sites.	[13][18]
Magnesium Fluoride (MgF2)	~11	High VUV transparency.	Less studied for Th doping compared to CaF <sub>2</sub> .	
Lithium Strontium Aluminum Fluoride (LiSrAlF <sub>6</sub> )	>10	Used in laser- based searches for the transition.	Complex crystal structure.	[15]
Barium Magnesium Fluoride (BaMgF4)	>10	Potential nonlinear optical properties for internal light generation.	Theoretical proposal; requires experimental validation.	[11]

# **Experimental Protocols Protocol 1: Doping of <sup>229</sup>Th into CaF<sub>2</sub> Crystals**

This protocol outlines a common method for preparing <sup>229</sup>Th-doped calcium fluoride crystals.

- 1. Materials and Reagents:
- High-purity CaF2 powder.
- <sup>229</sup>Th source material (e.g., <sup>229</sup>ThO<sub>2</sub> or a solution containing <sup>229</sup>Th ions). The global stock of <sup>229</sup>Th is limited, primarily derived from the decay of <sup>233</sup>U.[3]
- Graphite crucible.
- Bridgman-Stockbarger crystal growth furnace.
- 2. Procedure (Bridgman-Stockbarger Method):

# Methodological & Application





- Mix a predetermined amount of the <sup>229</sup>Th compound with the CaF<sub>2</sub> powder. Doping concentrations are typically low, around 10<sup>17</sup> cm<sup>-3</sup>.[3]
- Place the mixture into the graphite crucible.
- Position the crucible in the upper, hot zone of the Bridgman furnace (temperature > melting point of CaF<sub>2</sub>, ~1418 °C).
- Slowly lower the crucible through a temperature gradient into the cooler, lower zone of the furnace.
- This controlled cooling process facilitates the growth of a single, doped crystal from the melt.
- Once cooled to room temperature, carefully remove the crystal boule from the crucible.
- Cut and polish the crystal to the desired dimensions for spectroscopy. The final product should be an optically transparent crystal with Th<sup>4+</sup> ions substitutionally incorporated into the CaF<sub>2</sub> lattice.

#### 3. Characterization:

- Verify the <sup>229</sup>Th concentration and purity using gamma spectroscopy.[16]
- Assess crystal quality and VUV transparency using optical spectroscopy.

# **Protocol 2: Laser Spectroscopy of the Nuclear Transition**

This protocol describes the general steps for performing direct laser spectroscopy on a <sup>229</sup>Th-doped crystal.

#### 1. Experimental Setup:

- VUV Laser System: A tunable, narrow-linewidth VUV laser source capable of scanning across the ~148 nm transition wavelength. This is often achieved through techniques like four-wave mixing in noble gases or high harmonic generation.[11]
- Cryostat: A cryostat to hold and cool the <sup>229</sup>Th-doped crystal. Cooling can mitigate radiation damage and reduce thermal broadening effects.[13][19] A cold trap or shield is crucial to prevent residual gases from freezing onto the crystal surface, which would absorb VUV photons.[13][19]
- Optics: VUV-compatible optics to direct and focus the laser beam onto the crystal.
- Photon Detection: A light collection system (lenses/mirrors) to gather fluorescence from the
  crystal and focus it onto a photomultiplier tube (PMT) or similar single-photon detector.
   Optical filters are used to block scattered laser light and pass the fluorescence signal.[15][16]



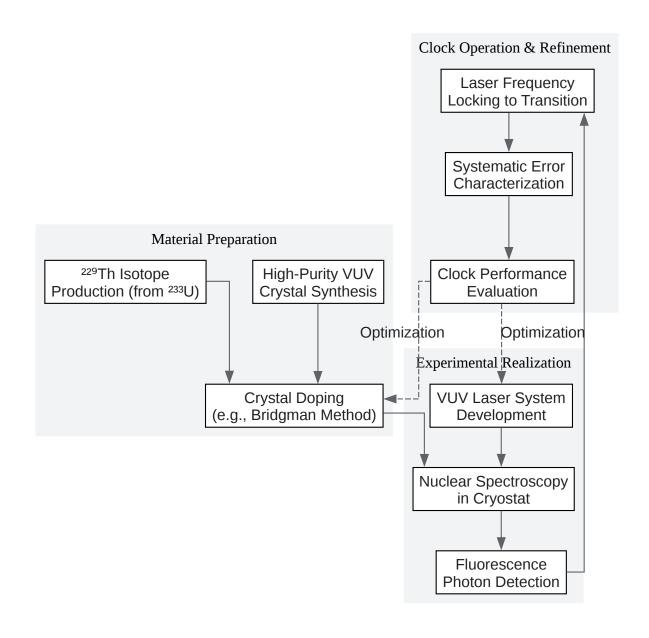
• Vacuum Chamber: The entire experiment is housed in a high-vacuum chamber to prevent VUV light absorption by air.

#### 2. Procedure:

- Mount the <sup>229</sup>Th-doped crystal in the cryostat inside the vacuum chamber.
- Cool the crystal to the desired operating temperature (e.g., 100-170 K).[16]
- Align the VUV laser beam to illuminate the crystal.
- Set the photon detection system to monitor for fluorescence.
- Scan the laser frequency across the expected resonance of the nuclear transition.
- Excite the crystal for a duration appropriate to the isomer's long lifetime (e.g., hundreds of seconds).[16]
- After the excitation period, block the laser and record the photon counts from the PMT over time. A successful excitation will result in a characteristic exponential decay of the fluorescence signal with a lifetime of hundreds of seconds.[16]
- Repeat the measurement at different laser frequencies to map out the resonance peak and determine the precise transition energy.[10][17]

# Visualizations Logical Workflow for Solid-State Nuclear Clock Development



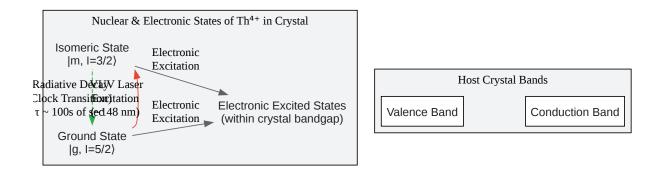


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Caption: High-level workflow for developing a solid-state nuclear clock.

# Simplified Energy Level Scheme of Th<sup>4+</sup> in a Crystal



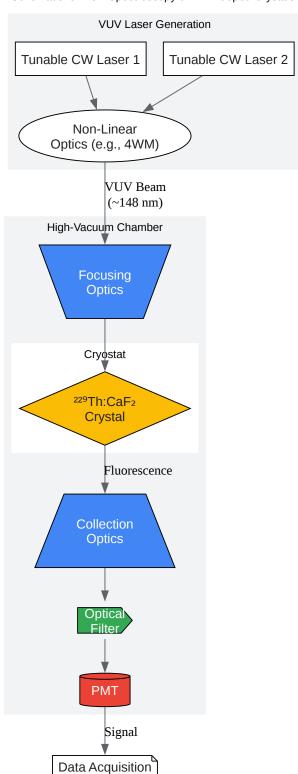


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Caption: Energy levels for a <sup>229</sup>Th ion within a solid-state host matrix.

# **Experimental Setup for Nuclear Spectroscopy**





Schematic for VUV Spectroscopy of <sup>229</sup>Th-doped Crystals

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Caption: Diagram of a typical VUV laser spectroscopy setup for a <sup>229</sup>Th clock.

System



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